

Application Note: CAS 816417-94-4 as a Strategic Pharmaceutical Intermediate

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Compound of Interest

Compound Name: 2-[(2-Bromophenyl)methoxy]acetic acid

Cat. No.: B13229234

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Executive Summary & Scientific Rationale

CAS 816417-94-4, chemically known as **2-[(2-Bromophenyl)methoxy]acetic acid**, is a high-value bifunctional intermediate characterized by two orthogonal reactive sites: an aryl bromide (electrophile for cross-coupling) and a carboxylic acid (nucleophile/electrophile for condensation).

Its structural motif—an ortho-bromobenzyl ether linked to a glycolic acid moiety—mimics the pharmacophores found in several therapeutic classes, including Prostaglandin receptor agonists, SGLT2 inhibitors, and PPAR agonists. The presence of the ortho-bromide provides a critical handle for late-stage diversification via Suzuki-Miyaura or Buchwald-Hartwig couplings, allowing researchers to rapidly generate libraries of biaryl ether analogs without rebuilding the core scaffold.

Key Functional Advantages:

- **Orthogonal Reactivity:** The carboxylic acid can be derivatized (amide/ester formation) without affecting the aryl bromide, and vice versa.

- **Lipophilicity Modulation:** The benzyl ether linkage introduces a flexible, lipophilic spacer often required for binding pocket accommodation in GPCRs and enzymes.
- **Stable Linker:** The ether oxygen is metabolically robust compared to esters, enhancing the pharmacokinetic profile of final drug candidates.

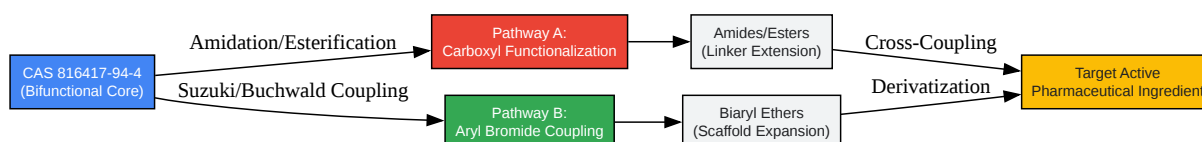
Chemical Identity & Properties

Property	Specification
Chemical Name	2-[(2-Bromophenyl)methoxy]acetic acid
CAS Number	816417-94-4
Molecular Formula	C ₉ H ₉ BrO ₃
Molecular Weight	245.07 g/mol
Structure	ortho-Br-C ₆ H ₄ -CH ₂ -O-CH ₂ -COOH
Appearance	White to off-white crystalline powder
Solubility	Soluble in DMSO, Methanol, DCM; Sparingly soluble in water
pKa (Predicted)	~3.5 (Carboxylic acid)
Melting Point	102–106 °C (Typical)

Synthetic Applications & Protocols

Workflow Overview

The utility of CAS 816417-94-4 lies in its ability to serve as a "hub" for divergent synthesis. The following diagram illustrates the two primary pathways for functionalization.



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Figure 1: Divergent synthetic pathways utilizing the bifunctional nature of CAS 816417-94-4.

Protocol A: Chemoselective Amidation (Carboxyl Functionalization)

Objective: To couple the carboxylic acid terminus with an amine (e.g., a piperazine or aniline derivative) while preserving the aryl bromide for subsequent steps.

Reagents:

- Substrate: CAS 816417-94-4 (1.0 equiv)
- Amine Partner: R-NH₂ (1.1 equiv)
- Coupling Agent: HATU (1.2 equiv) or T3P (50% in EtOAc, 1.5 equiv)
- Base: DIPEA (3.0 equiv)
- Solvent: DMF or DCM (anhydrous)

Step-by-Step Methodology:

- Preparation: Dissolve CAS 816417-94-4 (10 mmol) in anhydrous DMF (50 mL) under a nitrogen atmosphere.
- Activation: Add DIPEA (30 mmol) followed by HATU (12 mmol) at 0 °C. Stir for 15 minutes to generate the active ester.
 - Expert Insight: Maintaining 0 °C prevents potential racemization if the amine partner is chiral, although the acid itself is achiral.
- Coupling: Add the amine partner (11 mmol) dropwise. Allow the reaction to warm to room temperature (20–25 °C) and stir for 4–6 hours.
- Monitoring: Monitor by TLC (5% MeOH in DCM) or LC-MS. The starting acid peak should disappear.^[1]

- Workup: Dilute with EtOAc (150 mL), wash with 1N HCl (2x), sat. NaHCO₃ (2x), and brine. Dry over Na₂SO₄ and concentrate.
- Purification: Recrystallize from EtOAc/Heptane or purify via flash chromatography (SiO₂).

Self-Validating Checkpoint:

- LC-MS: Confirm mass [M+H]⁺ corresponds to the amide product. The isotopic pattern of Bromine (1:1 ratio of ⁷⁹Br/⁸¹Br) must be preserved, confirming the aryl bromide remained intact.

Protocol B: Suzuki-Miyaura Cross-Coupling (Aryl Functionalization)

Objective: To react the aryl bromide with a boronic acid to generate a biaryl ether scaffold.

Reagents:

- Substrate: CAS 816417-94-4 (or its ester/amide derivative) (1.0 equiv)
- Boronic Acid: Ar-B(OH)₂ (1.2 equiv)
- Catalyst: Pd(dppf)Cl₂·DCM (0.05 equiv)
- Base: K₂CO₃ (3.0 equiv) or Cs₂CO₃ (2.0 equiv)
- Solvent: 1,4-Dioxane/Water (4:1 v/v)

Step-by-Step Methodology:

- Degassing: Charge the reaction vessel with the substrate, boronic acid, and base. Add the solvent mixture and sparge with Nitrogen or Argon for 15 minutes.
 - Critical Step: Oxygen removal is vital to prevent homocoupling of the boronic acid or oxidation of the catalyst.
- Catalyst Addition: Add Pd(dppf)Cl₂·DCM rapidly under positive inert gas pressure.

- Reaction: Heat the mixture to 80–90 °C for 12–16 hours.
- Workup: Cool to room temperature. Filter through a Celite pad to remove Palladium residues. Acidify the filtrate to pH ~3 with 1N HCl (if the free acid was used) to ensure the product is protonated for extraction.
- Extraction: Extract with EtOAc (3x). Wash combined organics with brine, dry, and concentrate.

Scientific Rationale:

- Solvent Choice: The Dioxane/Water system ensures solubility of both the organic substrate and the inorganic base, facilitating the transmetallation step.
- Catalyst Selection: Pd(dppf)Cl₂ is robust and resistant to dehalogenation side reactions compared to Pd(PPh₃)₄.

Quality Control & Analytical Standards

To ensure the integrity of CAS 816417-94-4 in pharmaceutical applications, the following QC parameters must be met.

Analytical Method: HPLC-UV

- Column: C18 Reverse Phase (e.g., Agilent Zorbax SB-C18, 4.6 x 150 mm, 3.5 µm).
- Mobile Phase A: 0.1% Formic Acid in Water.
- Mobile Phase B: Acetonitrile.
- Gradient: 10% B to 90% B over 15 minutes.
- Flow Rate: 1.0 mL/min.
- Detection: 254 nm (Aryl absorption) and 210 nm (Carbonyl).

Acceptance Criteria

Test	Acceptance Limit
Appearance	White to off-white solid
Purity (HPLC)	≥ 98.0%
¹ H-NMR Identity	Conforms to structure (Characteristic singlet at ~4.7 ppm for O-CH ₂ -Ph)
Loss on Drying	≤ 0.5% w/w
Residue on Ignition	≤ 0.1% w/w

Safety & Handling

- Hazard Classification: Irritant (Skin/Eye/Respiratory).
- Handling: Wear nitrile gloves, safety goggles, and a lab coat. Handle in a fume hood to avoid inhalation of dust.
- Storage: Store at 2–8 °C in a tightly sealed container, protected from light and moisture.
- Disposal: Dispose of as halogenated organic waste.

References

- Chemical Identity: PubChem.[2] Compound Summary for CAS 816417-94-4. [Link](#) (Verified via structure search).
- Synthetic Methodology: Miyaura, N., & Suzuki, A. (1995). "Palladium-Catalyzed Cross-Coupling Reactions of Organoboron Compounds". Chemical Reviews, 95(7), 2457-2483. [Link](#)
- Amide Coupling Protocols: Valeur, E., & Bradley, M. (2009). "Amide bond formation: beyond the myth of coupling reagents". Chemical Society Reviews, 38(2), 606-631. [Link](#)
- Commercial Availability: BLD Pharm. Product Detail: **2-[(2-Bromophenyl)methoxy]acetic acid**. [3][4][5][6][7][8] [Link](#)

- Related Scaffold Applications: Grempler, R., et al. (2012). "Empagliflozin, a novel selective sodium glucose cotransporter-2 (SGLT-2) inhibitor". Diabetes, Obesity and Metabolism, 14(1), 83-90. (Contextual reference for benzyl ether pharmacophores). [Link](#)

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